

A Comparative Guide to the Validation of HPLC Methods for Aniline Quantification

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Compound of Interest

Compound Name: 4-((2-(Dimethylamino)ethoxy)
(phenyl)methyl)aniline

CAS No.: 101602-60-2

Cat. No.: B2575143

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Aniline is a foundational chemical in numerous industries, from pharmaceuticals to dyes. Its classification as a probable human carcinogen and its potential toxicity demand rigorous analytical control. High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection stands as the predominant method for aniline quantification, valued for its sensitivity, specificity, and reliability.

This guide offers a comprehensive comparison of HPLC method validation for aniline quantification. It moves beyond a procedural checklist to delve into the scientific reasoning behind experimental choices. This resource is tailored for researchers, scientists, and drug development professionals who are tasked with establishing scientifically sound and robust analytical methods.

The Cornerstone of a Reliable Method: A Validated System

Method validation provides documented proof that an analytical procedure is suitable for its intended purpose. For aniline quantification, this translates to a method that consistently and

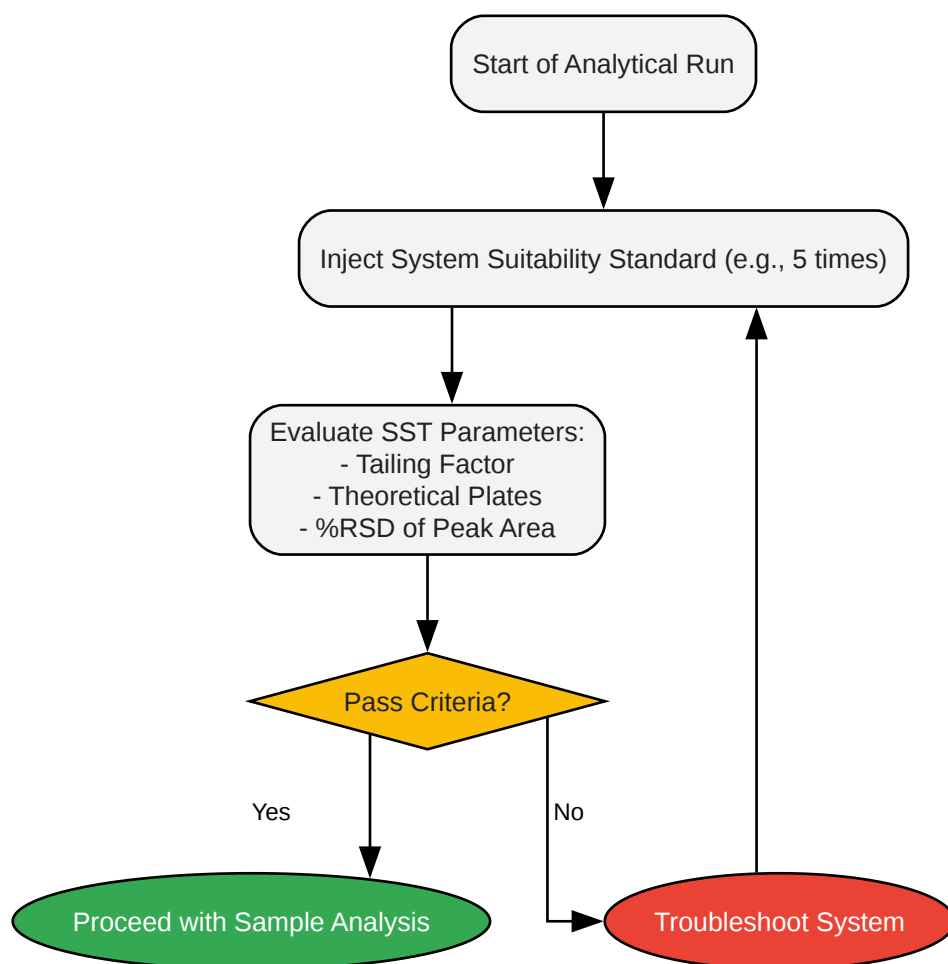
accurately measures aniline, even in complex sample matrices. The International Council for Harmonisation (ICH) Q2(R1) guidelines offer a comprehensive framework for this validation process, which we will explore from a practical standpoint.[1][2][3][4]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Sources

- [1. Q2\(R1\) Validation of Analytical Procedures \[ouci.dntb.gov.ua\]](#)
- [2. ICH Q2\(R1\) Validation of Analytical Procedures: Text and Methodology - ECA Academy \[gmp-compliance.org\]](#)
- [3. database.ich.org \[database.ich.org\]](#)
- [4. fda.gov \[fda.gov\]](#)
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